

An In-depth Technical Guide to 8-Chloro-5-methyl-2-phenylquinoline

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Compound of Interest

Compound Name: 8-Chloro-5-methyl-2-phenylquinoline

CAS No.: 25413-16-5

Cat. No.: B14001536

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Introduction

The quinoline scaffold is a cornerstone in medicinal chemistry and materials science, renowned for its presence in a wide array of pharmacologically active compounds and functional materials. This guide provides a detailed technical overview of a specific derivative, **8-Chloro-5-methyl-2-phenylquinoline**. This molecule is characterized by a strategic substitution pattern: a chloro group at the 8-position, a methyl group at the 5-position, and a phenyl group at the 2-position. This combination of electron-withdrawing and electron-donating groups, along with the steric bulk of the phenyl ring, suggests a unique electronic and conformational profile, making it a compound of significant interest for further investigation.

As of the latest search of publicly available databases, a specific CAS (Chemical Abstracts Service) number for **8-Chloro-5-methyl-2-phenylquinoline** has not been assigned. This indicates that it may be a novel compound or one that has not been widely synthesized or characterized. The absence of a CAS number underscores the importance of a robust and well-documented synthetic protocol for its generation and subsequent study.

This guide will, therefore, focus on a proposed synthetic pathway, predicted physicochemical properties, and potential applications, drawing upon established principles of quinoline chemistry and data from structurally related analogs.

Physicochemical Properties (Predicted)

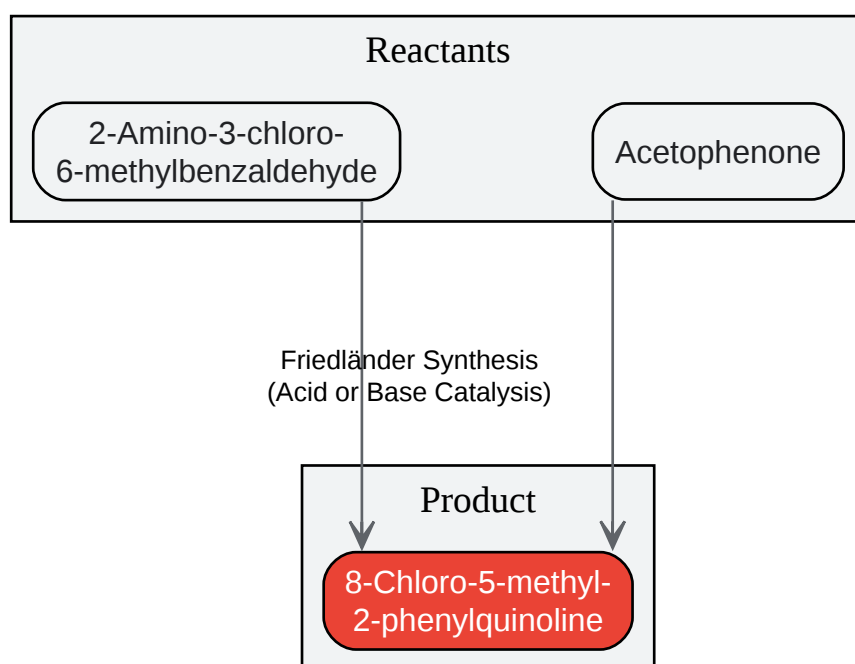
The properties of **8-Chloro-5-methyl-2-phenylquinoline** can be predicted based on its structure and by comparison with known analogs such as 8-chloro-2-methylquinoline and 8-chloro-2-phenylquinoline. These predicted values are essential for planning its synthesis, purification, and application.

Property	Predicted Value	Rationale & Comparative Data
Molecular Formula	C ₁₆ H ₁₂ ClN	Based on the constituent atoms of the structure.
Molecular Weight	253.73 g/mol	Calculated from the atomic weights of the elements.
Appearance	Off-white to pale yellow solid	Similar substituted quinolines are typically crystalline solids at room temperature. [1]
Melting Point	75-85 °C	The introduction of a phenyl group compared to a methyl group at the 2-position is expected to increase the melting point relative to 8-chloro-2-methylquinoline (mp 64-68 °C).
Solubility	Soluble in common organic solvents (e.g., DCM, Chloroform, Ethyl Acetate); Insoluble in water.	The largely aromatic and chlorinated structure suggests hydrophobicity.
pKa (of the quinoline nitrogen)	~3.5 - 4.5	The quinoline nitrogen is weakly basic. The presence of the electron-withdrawing chloro group at the 8-position will decrease basicity compared to unsubstituted quinoline.
LogP	> 4.0	The addition of a phenyl and chloro group will significantly increase the lipophilicity.

Proposed Synthesis: The Friedländer Annulation

The Friedländer synthesis is a classical and highly effective method for the construction of quinoline rings.[2][3] It involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing an α -methylene group adjacent to a carbonyl. For the synthesis of **8-Chloro-5-methyl-2-phenylquinoline**, the logical precursors would be 2-amino-3-chloro-6-methylbenzaldehyde and acetophenone.

Reaction Scheme



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Caption: Proposed Friedländer synthesis of **8-Chloro-5-methyl-2-phenylquinoline**.

Step-by-Step Experimental Protocol

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-amino-3-chloro-6-methylbenzaldehyde (1.0 eq) and acetophenone (1.1 eq) in a suitable solvent such as ethanol or toluene.
- **Catalyst Addition:** Introduce a catalytic amount of an acid (e.g., p-toluenesulfonic acid, 0.1 eq) or a base (e.g., potassium hydroxide, 0.2 eq) to the mixture. The choice of catalyst can influence reaction rates and yields.[2]

- **Reaction Execution:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. If an acidic catalyst was used, neutralize with a saturated solution of sodium bicarbonate. If a basic catalyst was used, neutralize with dilute hydrochloric acid.
- **Extraction:** Extract the product into an organic solvent such as ethyl acetate or dichloromethane. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude product. Purify the residue by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield pure **8-Chloro-5-methyl-2-phenylquinoline**.

Causality Behind Experimental Choices

- **Solvent:** Ethanol and toluene are common choices for Friedländer reactions as they are relatively high-boiling and can effectively dissolve the reactants.
- **Catalyst:** The reaction can be catalyzed by either acid or base. An acid catalyst protonates the carbonyl of acetophenone, making the α -carbon more susceptible to deprotonation and subsequent aldol condensation. A base catalyst will deprotonate the α -methylene group of acetophenone, forming an enolate which then attacks the carbonyl of the benzaldehyde.
- **Purification:** Column chromatography is a standard and effective method for purifying organic compounds of moderate polarity, such as the target quinoline derivative.

Potential Applications in Research and Drug Development

The quinoline core is a privileged scaffold in medicinal chemistry.^{[4][5]} The specific substitutions on **8-Chloro-5-methyl-2-phenylquinoline** suggest several potential areas of application:

- **Antimalarial Agents:** Chloroquine and other 4-aminoquinolines are well-known antimalarial drugs. While the subject compound is not a 4-aminoquinoline, the presence of a chlorine

atom on the quinoline ring is a common feature in many antimalarial compounds. Further functionalization could lead to new antimalarial candidates.[6]

- **Anticancer Research:** Many substituted quinolines exhibit potent anticancer activity through various mechanisms, including the inhibition of tyrosine kinases and topoisomerases. The phenyl group at the 2-position provides a site for further modification to enhance binding to biological targets.
- **Materials Science:** Quinolines are also used in the development of organic light-emitting diodes (OLEDs) and as fluorescent chemosensors. The extended conjugation provided by the phenyl group may impart interesting photophysical properties to this molecule.[4]

Safety and Handling

While specific toxicity data for **8-Chloro-5-methyl-2-phenylquinoline** is not available, it should be handled with the standard precautions for a novel chemical compound. Based on related structures like 8-chloro-2-methylquinoline, the following hazards can be anticipated:

- Harmful if swallowed.
- Causes skin and eye irritation.
- May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat
- Use in a well-ventilated fume hood.

Conclusion

8-Chloro-5-methyl-2-phenylquinoline represents an intriguing target for chemical synthesis and biological evaluation. While its CAS number is not yet established, this guide provides a

robust framework for its synthesis via the Friedländer annulation. The predicted physicochemical properties and potential applications in medicinal chemistry and materials science highlight its promise as a valuable building block for future research. As with any novel compound, careful handling and thorough characterization will be paramount in unlocking its full potential.

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